

Application Notes and Protocols for RS 504393

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Compound of Interest

Compound Name: RS 504393
CAS No.: 300816-15-3
Cat. No.: B1680065

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Introduction

RS 504393 is a potent and selective small-molecule antagonist of the C-C chemokine receptor 2 (CCR2).^{[1][2]} CCR2 and its primary ligand, monocyte chemoattractant protein-1 (MCP-1 or CCL2), play a crucial role in the recruitment of monocytes and macrophages to sites of inflammation. By blocking the interaction between CCL2 and CCR2, **RS 504393** effectively inhibits the chemotaxis of these immune cells, making it a valuable tool for investigating the role of the CCL2/CCR2 axis in various pathological conditions, including inflammation, neuropathic pain, and fibrosis.^{[1][3]}

Physicochemical Properties and Solubility

Proper dissolution is critical for the effective application of **RS 504393** in both in vitro and in vivo experiments. The following tables summarize the key physicochemical properties and solubility data for **RS 504393**.

Table 1: Physicochemical Properties of **RS 504393**

Property	Value	Reference
Molecular Weight	417.5 g/mol	[4]
Formula	C ₂₅ H ₂₇ N ₃ O ₃	[1][4]
Appearance	White to off-white solid	[1]
CAS Number	300816-15-3	[1][4]
Purity	≥98%	
Storage	Store powder at -20°C for up to 3 years. Store solutions at -80°C for up to 2 years.	[1][3]

Table 2: Solubility of **RS 504393**

Solvent	Maximum Concentration	Notes	Reference
In Vitro Solvents			
Dimethyl sulfoxide (DMSO)	10 mg/mL (23.95 mM)	Ultrasonic and warming to 60°C may be required for complete dissolution. Use newly opened, anhydrous DMSO.	[1][5]
Dimethylformamide (DMF)	10 mg/mL	[4]	
Ethanol	Slightly soluble	[4]	
In Vivo Formulations			
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.25 mg/mL (2.99 mM)	Results in a clear solution.	[1]
10% DMSO, 90% Corn Oil	≥ 1.25 mg/mL (2.99 mM)	[5]	
50% DMSO, 15% EtOH, 35% PEG300	31.25 mg/mL (74.85 mM)	Forms a suspension; requires sonication.	[1]
2% DMSO, 40% PEG300, 5% Tween-80, 53% Saline	≥ 0.2 mg/mL (0.48 mM)	Results in a clear solution.	[5]
2% DMSO, 98% (20% SBE-β-CD in saline)	≥ 0.2 mg/mL (0.48 mM)	Results in a clear solution.	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution for In Vitro Assays

Materials:

- **RS 504393** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass of **RS 504393** to prepare the desired volume of a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.175 mg of **RS 504393**.
- Add the weighed **RS 504393** powder to a sterile microcentrifuge tube.
- Add the calculated volume of DMSO to the tube.
- Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- If the compound does not fully dissolve, sonicate the tube for 5-10 minutes.[\[3\]](#)
- If necessary, gently warm the solution to 60°C to facilitate complete dissolution.[\[1\]](#)[\[5\]](#)
- Once a clear solution is obtained, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -80°C for up to two years.[\[1\]](#)

Protocol 2: Preparation of a Formulation for Intravenous (i.v.) or Intraperitoneal (i.p.) Administration in Rodents

This protocol is based on a commonly used vehicle for delivering hydrophobic compounds in vivo.

Materials:

- 10 mM **RS 504393** stock solution in DMSO (from Protocol 1)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile saline (0.9% NaCl)
- Sterile conical tubes

Procedure:

- To prepare a 1 mg/mL working solution, start with the 10 mM stock solution in DMSO.
- In a sterile conical tube, add 10% of the final volume of DMSO (containing the required amount of **RS 504393**). For 1 mL of final solution, this would be 100 μ L of a 10 mg/mL DMSO stock.
- Add 40% of the final volume of PEG300 (400 μ L for 1 mL final volume) and mix thoroughly.
- Add 5% of the final volume of Tween-80 (50 μ L for 1 mL final volume) and mix until the solution is clear.
- Add 45% of the final volume of sterile saline (450 μ L for 1 mL final volume) and mix thoroughly.^[1]
- The final concentration of the working solution will be 1 mg/mL. This formulation results in a clear solution suitable for injection.^[1]
- It is recommended to prepare this working solution fresh on the day of use.^[1]

Protocol 3: Preparation of a Formulation for Oral (p.o.) Administration in Rodents

Materials:

- **RS 504393** powder
- DMSO
- Corn oil
- Sterile conical tubes

Procedure:

- Prepare a stock solution of **RS 504393** in DMSO (e.g., 10 mg/mL).
- In a sterile conical tube, add 10% of the final volume of the DMSO stock solution.
- Add 90% of the final volume of corn oil.[\[1\]](#)
- Vortex the mixture vigorously to ensure a uniform suspension.
- Administer the desired dose based on the animal's body weight. For example, a dose of 2 mg/kg can be administered to a 20g mouse with a volume of 40 µL of a 1 mg/mL suspension.

Protocol 4: In Vitro Chemotaxis Assay

This protocol outlines a general procedure to assess the inhibitory effect of **RS 504393** on MCP-1-induced cell migration.

Materials:

- Chemotaxis chamber (e.g., Boyden chamber) with a polycarbonate filter
- Cell line expressing CCR2 (e.g., THP-1 cells)
- Recombinant human MCP-1/CCL2

- **RS 504393** stock solution
- Cell culture medium
- Fluorescent dye for cell quantification (e.g., propidium iodide)

Procedure:

- Culture CCR2-expressing cells according to standard protocols.
- Prepare various concentrations of **RS 504393** in cell culture medium.
- In the lower chamber of the Boyden apparatus, add cell culture medium containing a chemoattractant concentration of MCP-1 (e.g., 3 nM).[3]
- In the upper chamber, add the cell suspension in the presence of different concentrations of **RS 504393** or vehicle control. The antagonist should be present in both chambers.[3]
- Incubate the chamber at 37°C in a humidified incubator for a sufficient time to allow cell migration (typically 1-4 hours).
- After incubation, remove the non-migrated cells from the upper surface of the filter.
- Quantify the migrated cells on the lower surface of the filter. This can be done by staining the cells with a fluorescent dye and measuring the fluorescence intensity.[3]
- Calculate the percentage of inhibition of chemotaxis for each concentration of **RS 504393** and determine the IC₅₀ value. **RS 504393** has been reported to inhibit MCP-1-induced chemotaxis with an IC₅₀ of 330 nM.[1]

Protocol 5: In Vivo Anti-Inflammatory Study in Mice

This protocol provides an example of how to use **RS 504393** to study its anti-inflammatory effects in a mouse model of LPS-induced lung injury.

Materials:

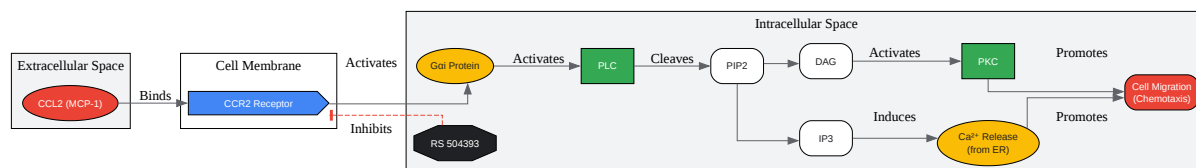
- **RS 504393** formulation for in vivo administration (from Protocol 2)

- Lipopolysaccharide (LPS)
- Laboratory mice
- Anesthesia
- Bronchoalveolar lavage (BAL) equipment

Procedure:

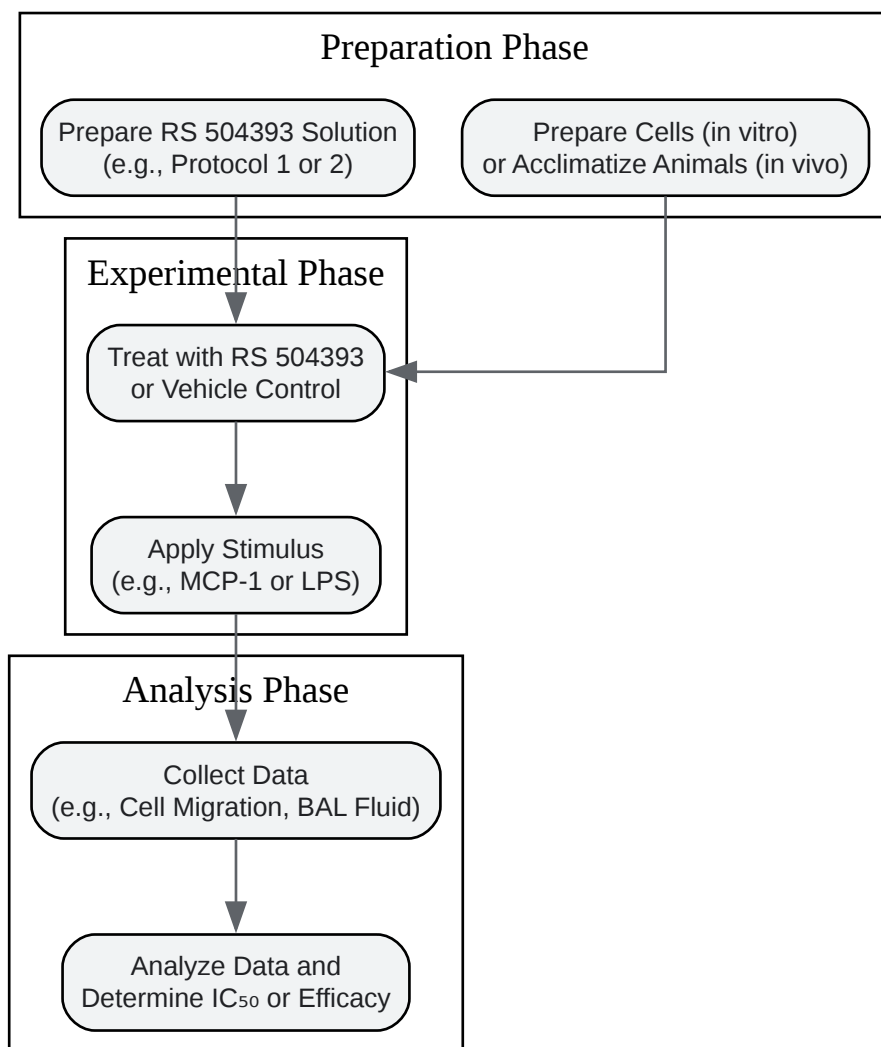
- Acclimatize the mice to the laboratory conditions. For guidance on planning animal research, refer to the PREPARE guidelines.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Administer **RS 504393** (e.g., 5 mg/kg) via intravenous (i.v.) injection.[\[1\]](#)
- After a predetermined time (e.g., 1 hour), induce lung inflammation by administering LPS via intranasal or intratracheal instillation.
- At a specified time point after LPS challenge (e.g., 24 hours), euthanize the mice and perform a bronchoalveolar lavage (BAL) to collect lung fluid.
- Analyze the BAL fluid for inflammatory markers, such as the total number of leukocytes and protein content, to assess the extent of inflammation.[\[1\]](#)
- Compare the results from the **RS 504393**-treated group with a vehicle-treated control group to determine the anti-inflammatory efficacy of the compound. **RS 504393** has been shown to suppress the elevated numbers of leukocytes and increased total protein content in BAL fluid induced by LPS.[\[1\]](#)

Mandatory Visualizations



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Caption: CCR2 signaling pathway and the inhibitory action of **RS 504393**.



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Caption: General experimental workflow for studying **RS 504393**.

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